An In-Depth Technical Guide to the Chemical Structure and Stereochemistry of Azadiradione

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Compound of Interest

Compound Name:	*Azadiradione*
CAS No.:	*26241-51-0*
Cat. No.:	*B1265981*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Azadiradione, a prominent member of the limonoid class of tetranortriterpenoids, is a natural product of significant interest to the scientific community. Isolated primarily from the neem tree (Azadirachta indica), it has demonstrated a range of biological activities, including antifeedant, anti-inflammatory, and antimycobacterial properties.[1] This technical guide provides a comprehensive overview of the chemical structure and stereochemistry of **Azadiradione**, intended to serve as a valuable resource for researchers, scientists, and professionals in the field of drug development.

Chemical Structure and Properties

Azadiradione is a tetracyclic triterpenoid characterized by a complex and highly oxygenated molecular architecture. Its chemical identity is firmly established through extensive spectroscopic analysis and is supported by the elucidation of its biosynthetic pathway.

Table 1: Chemical and Physical Properties of **Azadiradione**

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Property	Value	Reference
Molecular Formula	$C_{28}H_{34}O_5$	[1]
Molar Mass	450.57 g/mol	[1]
IUPAC Name	[(5R,7R,8R,9R,10R,13S,17R)-17-(furan-3-yl)-4,4,8,10,13-pentamethyl-3,16-dioxo-6,7,9,11,12,17-hexahydro-5H-cyclopenta[a]phenanthren-7-yl] acetate	[1]
CAS Number	26241-51-0	[1]
Appearance	Crystalline solid	
Melting Point	177 °C	
Specific Rotation ([α]D)	+120° (c 0.1, $CHCl_3$)	

Stereochemistry

The stereochemistry of **Azadiradione** is explicitly defined by its IUPAC name, indicating the specific spatial arrangement of substituents around its chiral centers. The molecule possesses a rigid tetracyclic core, and the relative and absolute configurations of its stereocenters are crucial for its biological activity. While X-ray crystallographic data for **Azadiradione** itself is not readily available in the public domain, the stereochemical assignments are corroborated by detailed Nuclear Magnetic Resonance (NMR) studies and by analogy with the crystal structures of closely related limonoids. The defined stereocenters are at positions 5, 7, 8, 9, 10, 13, and 17.

Spectroscopic Data for Structural Elucidation

The definitive structure of **Azadiradione** has been elucidated primarily through one- and two-dimensional NMR spectroscopy. The proton (^1H) and carbon-13 (^{13}C) NMR spectra provide a detailed fingerprint of the molecule, allowing for the assignment of every atom within the structure.

Table 2: ^1H and ^{13}C NMR Spectral Data for **Azadiradione** (in $CDCl_3$)

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Position	δC (ppm)	δH (ppm), Multiplicity (J in Hz)
1	157.8	7.08, d (10.1)
2	126.5	5.89, d (10.1)
3	204.5	-
4	47.4	-
5	51.6	2.58, d (12.8)
6	23.9	1.85, m; 2.15, m
7	71.8	5.45, dd (12.8, 3.2)
8	44.2	-
9	41.8	2.95, s
10	43.3	-
11	18.2	1.65, m; 1.95, m
12	30.1	1.45, m; 1.75, m
13	47.9	-
14	150.2	-
15	120.1	5.98, s
16	207.1	-
17	78.9	5.42, s
18	20.9	1.05, s
19	19.5	1.12, s
20	125.7	-
21	141.0	7.38, t (1.7)
22	109.9	6.35, dd (1.7, 0.8)
23	143.2	7.42, t (1.7)

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28	21.5	1.08, s
29	26.8	1.15, s
30	16.9	0.88, s
OAc	170.2	-
OAc	21.1	2.05, s

Note: The complete assignment of all proton and carbon signals requires advanced 2D NMR techniques such as COSY, HSQC, and HMBC.

Experimental Protocols

Isolation and Purification of **Azadiradione** from Azadirachta indica Seeds

The following protocol outlines a general procedure for the isolation and purification of **Azadiradione** from neem seeds. Yields and purity may vary depending on the quality of the starting material and the specific laboratory conditions.

1. Preparation of Plant Material:

- Neem seeds are collected, depulped, and air-dried in the shade.
- The dried seeds are decorticated to obtain the kernels.
- The kernels are pulverized into a coarse powder.

2. Extraction:

- The powdered neem kernels (1 kg) are defatted by Soxhlet extraction with n-hexane (3 L) for 24 hours.
- The defatted kernel powder is then air-dried to remove residual hexane.
- The dried powder is subsequently extracted with methanol (3 L) in a Soxhlet apparatus for 48 hours.

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- The methanolic extract is concentrated under reduced pressure using a rotary evaporator to yield a dark, viscous residue.

3. Liquid-Liquid Partitioning:

- The crude methanolic extract is suspended in a 1:1 mixture of methanol and water (v/v) and partitioned successively with n-hexane and then chloroform.
- The chloroform fraction, containing the limonoids, is collected and concentrated in vacuo.

4. Chromatographic Purification:

- The concentrated chloroform fraction is subjected to column chromatography on silica gel (60-120 mesh).
- The column is eluted with a gradient of n-hexane and ethyl acetate.
- Fractions are collected and monitored by Thin Layer Chromatography (TLC) using a mobile phase of n-hexane:ethyl acetate (7:3) and visualized under UV light (254 nm) and by spraying with a vanillin-sulfuric acid reagent followed by heating.
- Fractions containing **Azadiradione** (identified by comparison with a standard) are pooled and concentrated.
- Further purification is achieved by preparative High-Performance Liquid Chromatography (HPLC) on a C18 column using a mobile phase of acetonitrile and water to yield pure **Azadiradione**.

Biosynthesis of Azadiradione

Azadiradione belongs to the family of limonoids, which are biosynthesized from the C30 triterpenoid precursor, tirucallol.[2][3] The biosynthetic pathway involves a series of complex enzymatic reactions, including oxidation, rearrangement, and cyclization.



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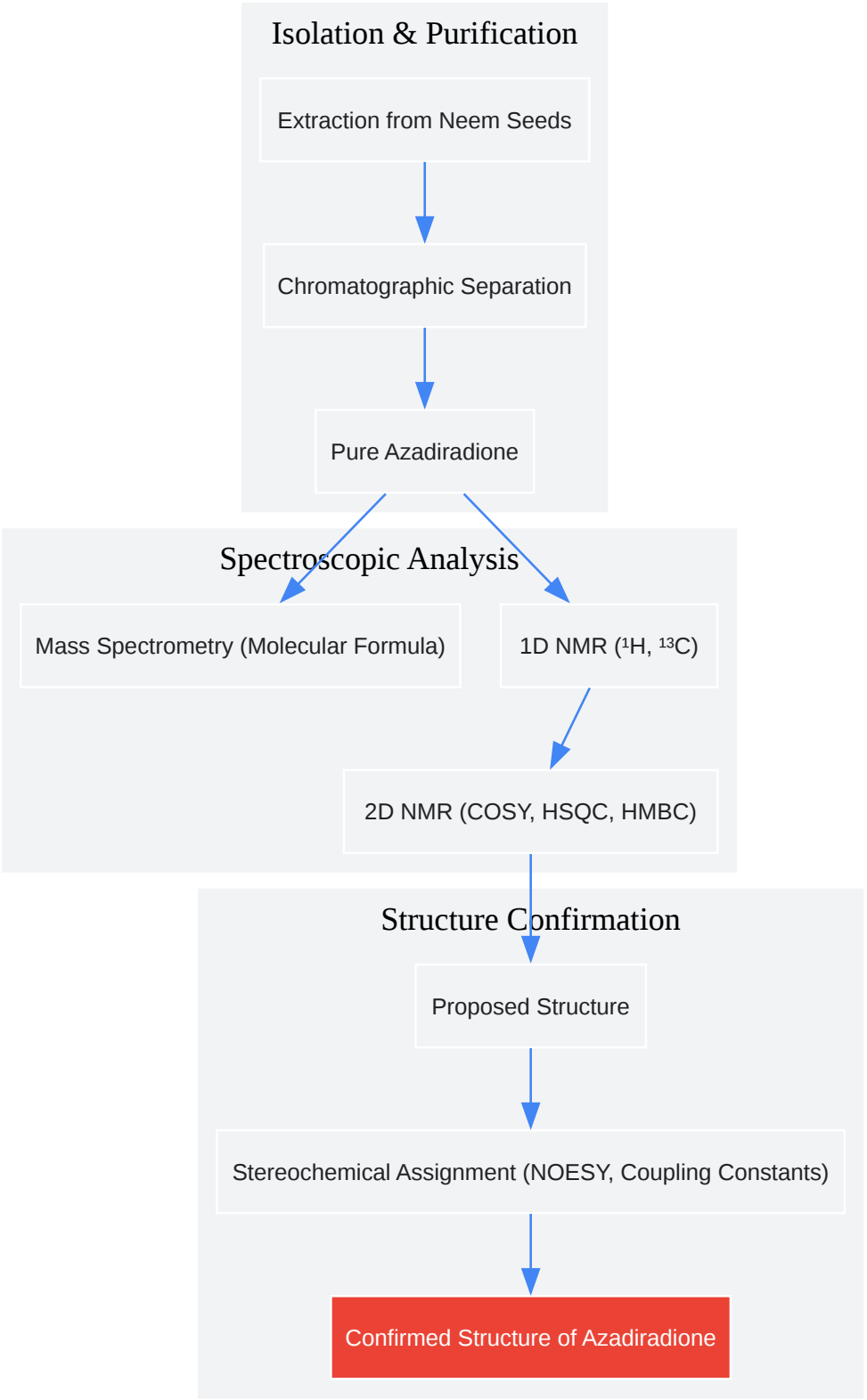
Caption: Proposed biosynthetic pathway of **Azadiradione** from Tirucallol.

The initial steps involve the oxidative degradation of the side chain of tirucallol to form an apotirucallol-type precursor.[2] This is followed by the formation of the characteristic furan ring, a hallmark of limonoids, to yield azadirone. Subsequent oxidation of azadirone leads to the formation of **Azadiradione**.

Logical Workflow for Structural Elucidation

The structural elucidation of a natural product like **Azadiradione** follows a logical and systematic workflow, beginning with isolation and culminating in the confirmation of its three-dimensional structure.

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Caption: Workflow for the structural elucidation of **Azadiradione**.

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Conclusion

This technical guide has provided a detailed overview of the chemical structure and stereochemistry of **Azadiradione**. The information presented, including physicochemical properties, comprehensive NMR data, a detailed isolation protocol, and a summary of its biosynthesis, serves as a foundational resource for scientists engaged in natural product chemistry, drug discovery, and related fields. The complex yet well-defined structure of **Azadiradione** continues to make it a fascinating subject for further investigation into its biological activities and potential therapeutic applications.

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